Proper Disposal Procedures: 2,5-Dimethylpyridin-3-ol

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Compound of Interest

Compound Name:	*2,5-Dimethylpyridin-3-ol*
CAS No.:	*175170-53-3*
Cat. No.:	*B068657*

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Core Directive & Executive Summary

2,5-Dimethylpyridin-3-ol is a substituted pyridine derivative often used as an intermediate in medicinal chemistry (e.g., kynurenine pathway inhibitors). Unlike liquid pyridine, this compound typically presents as a white solid.

Effective disposal requires strict adherence to Source Segregation. You must treat this material as a Hazardous Organic Solid. Under no circumstances should this compound be flushed down the drain or disposed of in general trash. The presence of the hydroxyl group on the pyridine ring increases its polarity, but it remains an organic pollutant that requires thermal destruction (incineration) by a licensed facility.

Key Chemical Identifiers

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Parameter	Detail
Chemical Name	2,5-Dimethylpyridin-3-ol
CAS Number	175170-53-3
Formula	C H NO
Molecular Weight	123.15 g/mol
Physical State	Solid (White to Off-white powder)
Acidity (pKa)	Amphoteric (Pyridine nitrogen is basic; Phenolic -OH is acidic)

Hazard Identification & Safety Pre-requisites

Before initiating disposal, operators must acknowledge the hazards associated with pyridine derivatives. While specific toxicological data for this isomer is limited, it should be handled with the same rigor as established irritants in its class.

GHS Classification (Inferred from Class)

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.
- Precautionary Principle: Treat as "Harmful if swallowed" due to the biological activity of pyridine metabolites.

Mandatory PPE[1]

- Respiratory: N95 mask or half-face respirator with organic vapor/particulate cartridges if dust generation is likely.

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- Skin: Nitrile gloves (0.11 mm minimum thickness). Double glove if handling solutions.
- Eyes: Chemical safety goggles (ANSI Z87.1 compliant).
- Body: Standard laboratory coat, fully buttoned.

Waste Characterization & Segregation

Proper segregation is the single most critical step in the disposal workflow. Mixing incompatible waste streams is the leading cause of laboratory accidents during waste transport.

Waste Stream Classification

Waste State	Classification	Container Type	Labeling Code (Example)
Pure Solid	Hazardous Organic Solid	HDPE Wide-Mouth Jar	NON-HAL ORGANIC SOLID
Solution (Organic)	Flammable/Toxic Liquid	HDPE Carboy / Solvent Can	NON-HAL ORGANIC SOLVENT
Solution (Aqueous)	Toxic Aqueous Waste	HDPE Carboy	AQUEOUS TOXIC (pH 7-9)
Contaminated Debris	Hazardous Debris	Clear thick-walled bag	SOLID DEBRIS (CONTAMINATED)

Critical Note on Compatibility:

- Do NOT mix with Oxidizers: Pyridines can react vigorously with strong oxidizers (e.g., Nitric Acid, Peroxides), leading to exothermic reactions and toxic NO

  fumes.
- Do NOT mix with Strong Acids: While neutralization occurs, the heat of reaction can pressurize waste containers if mixed rapidly in closed systems.

Operational Disposal Workflow

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This workflow defines the lifecycle of the waste from generation to handover.

Step 1: Collection

- Solids: Transfer expired or waste solid directly into a wide-mouth HDPE jar. Do not use glass containers for solid waste accumulation to prevent breakage during compaction/transport.
- Solutions: If the material is dissolved in a solvent (e.g., DMSO, Methanol), pour into the "Non-Halogenated Organic Solvent" carboy.
- Rinsate: Triple rinse the empty original bottle with a small volume of methanol or acetone. Add this rinsate to the organic solvent waste. Deface the original label and discard the bottle in glass trash only after triple rinsing.

Step 2: Labeling

Attach a hazardous waste tag immediately upon the first addition of waste. The label must include:

- Full Chemical Name: "**2,5-Dimethylpyridin-3-ol**" (No abbreviations).
- Hazards: Check "Irritant" and "Toxic".[1]

Step 3: Storage

- Store the waste container in a Satellite Accumulation Area (SAA) near the point of generation.
- Ensure the container is kept closed at all times except when adding waste.
- Secondary Containment: Place the waste container inside a plastic tray to capture potential leaks.

Step 4: Handover

Contact your facility's EHS (Environmental Health & Safety) department or licensed waste contractor (e.g., Veolia, Clean Harbors) when the container is 90% full or within 6 months of start date.

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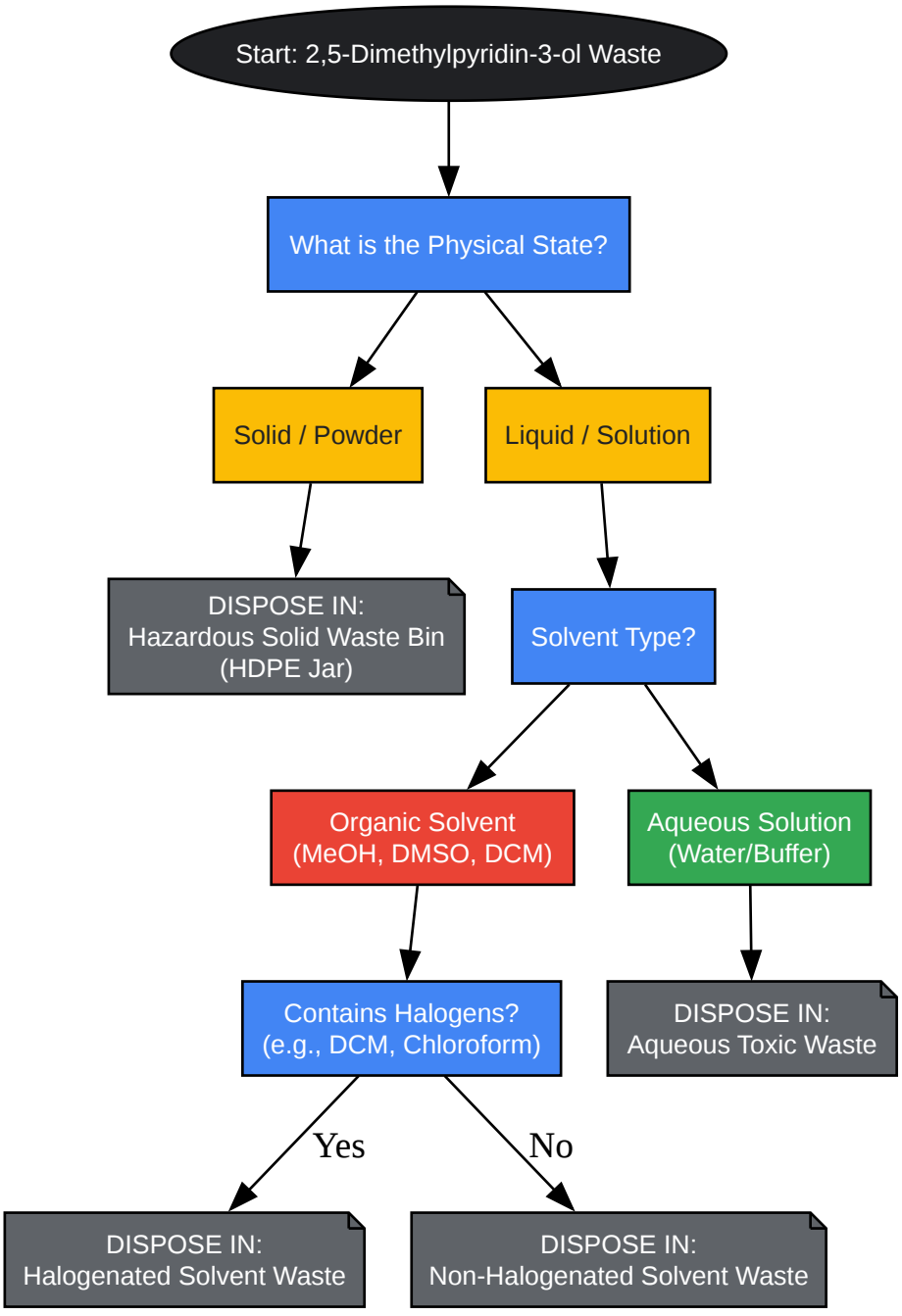
Visualized Workflows

Logic Diagram: Waste Segregation Decision Tree

This diagram guides the researcher in selecting the correct waste stream based on the physical state of the material.



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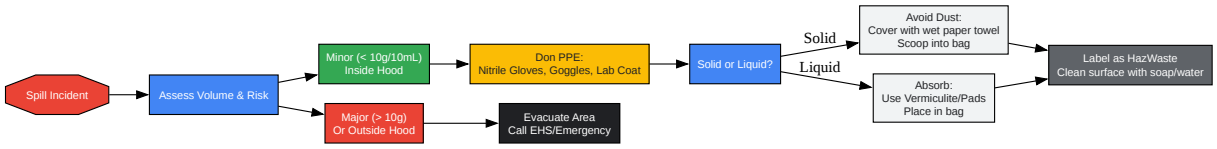
Caption: Decision matrix for segregating **2,5-Dimethylpyridin-3-ol** waste streams based on solvent composition.

Logic Diagram: Spill Response Protocol

Immediate actions to take in the event of a benchtop spill.



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Caption: Step-by-step spill response protocol distinguishing between minor benchtop spills and major incidents.

Emergency Procedures

- Skin Contact: Immediately wash with soap and copious amounts of water for 15 minutes. Remove contaminated clothing.
- Eye Contact: Flush eyes with water for 15 minutes, lifting eyelids occasionally. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen (trained personnel only).

References

- Google Patents. (2014). WO2014186035A1 - Inhibitors of the kynurenine pathway (Synthesis Intermediate Description).

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Sources

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